

Uprosertib: A Technical Guide to Discovery and Development

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Compound of Interest

Compound Name: GSK2141795

Cat. No.: B8056768

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Introduction

Uprosertib (also known as **GSK2141795**) is a potent, orally bioavailable, ATP-competitive pan-Akt inhibitor that has been investigated for the treatment of various cancers. The serine/threonine kinase Akt (protein kinase B) is a central node in the PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in human cancers, playing a crucial role in cell proliferation, survival, and metabolism. Uprosertib's ability to inhibit all three Akt isoforms (Akt1, Akt2, and Akt3) made it a promising therapeutic candidate. This technical guide provides an in-depth overview of the discovery and development timeline of Uprosertib, including key preclinical and clinical data, and detailed experimental methodologies.

Discovery and Preclinical Development

While the precise date of initial discovery is not publicly available, the development of Uprosertib as a clinical candidate likely began in the mid-to-late 2000s, culminating in its entry into clinical trials in 2009.

Mechanism of Action

Uprosertib is a selective inhibitor of Akt1, Akt2, and Akt3.[1] By competing with ATP for the kinase binding site, it prevents the phosphorylation of downstream substrates, leading to the inhibition of the PI3K/Akt signaling pathway.[2][3] This inhibition ultimately results in the suppression of tumor cell proliferation and the induction of apoptosis.[2][3]

In Vitro Efficacy

Uprosertib has demonstrated potent inhibition of Akt isoforms and antiproliferative activity across a range of cancer cell lines.

Parameter	Akt1	Akt2	Akt3	Reference
IC50	180 nM	328 nM	38 nM	[4]

Cell Line	Cancer Type	IC50/EC50	Reference
BT474	Breast Cancer	-	[5]
LNCaP	Prostate Cancer	-	[5]
SKOV3	Ovarian Cancer	-	[5]
PEO4	Ovarian Cancer	-	[5]

In Vivo Efficacy

Preclinical studies using tumor xenograft models in mice demonstrated the in vivo antitumor activity of Uprosertib.

Xenograft Model	Treatment	Tumor Growth Inhibition	Reference
BT474 (Breast Cancer)	100 mg/kg, p.o.	61%	[5]
SKOV3 (Ovarian Cancer)	30 mg/kg, p.o.	61%	[5]

Clinical Development

The clinical development of Uprosertib began with a first-in-human Phase I study initiated in 2009. The subsequent clinical program primarily focused on evaluating Uprosertib in combination with other targeted therapies.

Clinical Trials Timeline

Phase	NCT Identifier	Start Date	Completion Date	Status	Brief Description	Reference
Phase I	NCT00920257	June 16, 2009	-	-	First-in-human study of Uprosertib in patients with cancer.	-
Phase I	NCT01902173	October 8, 2013	December 23, 2023	Actual	Study of Uprosertib, Dabrafenib, and Trametinib in patients with Stage IIIC-IV cancer.	[2]
Phase I	-	-	February 15, 2020 (Publication)	Terminated	Dose-escalation trial of Uprosertib in combination with Trametinib in patients with solid tumors.	[1]
Phase II	NCT01979523	October 23, 2013	-	-	Study of Trametinib with or without Uprosertib	[6]

in treating
patients
with
metastatic
uveal
melanoma.

A study of
Trametinib
with
Uprosertib [7]
in BRAF
wild-type
melanoma.

Phase II NCT01941
927 - January
2020 (Last
Verified)

A study of
Trametinib
and
Uprosertib
in treating
patients [8]
with
relapsed or
refractory
multiple
myeloma.

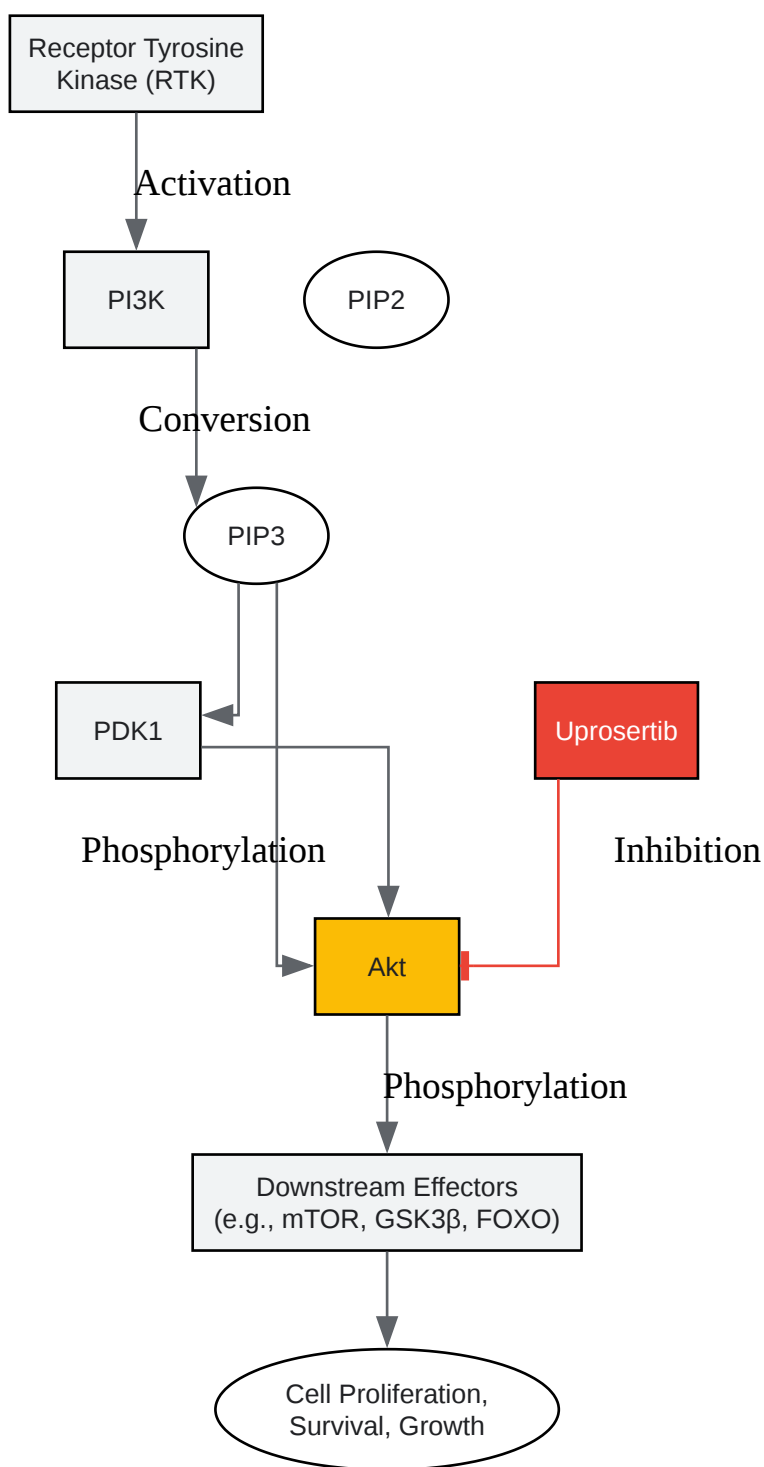
Phase II NCT01989 October September
598 30, 2013 28, 2020 Actual

Clinical Trial Outcomes

Clinical trials of Uprosertib, particularly in combination with the MEK inhibitor trametinib, were often hampered by poor tolerability.[1] Adverse events such as diarrhea and rash were common and often dose-limiting.[1][3] The combination therapy showed minimal clinical activity, with a low objective response rate, leading to the early termination of some studies.[1][3]

Signaling Pathways and Experimental Workflows

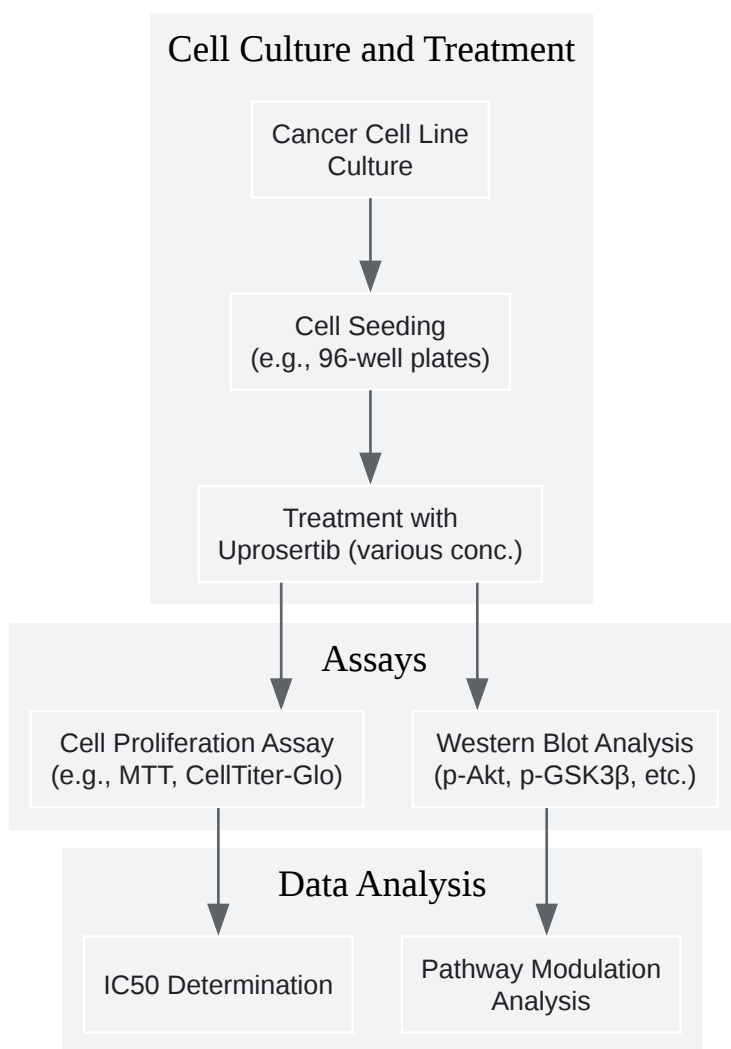
PI3K/Akt Signaling Pathway



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Caption: The PI3K/Akt signaling pathway and the inhibitory action of Uprosertib.

General Experimental Workflow for In Vitro Studies



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Caption: A generalized workflow for in vitro evaluation of Uprosertib.

Detailed Experimental Protocols

Cell Proliferation Assay (MTT Assay)

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete growth medium. Incubate for 24 hours at 37°C in a 5% CO₂ incubator.
- **Drug Treatment:** Prepare serial dilutions of Uprosertib in culture medium. Replace the medium in the wells with 100 μ L of the drug dilutions. Include vehicle control (DMSO) and untreated control wells. Incubate for 72 hours.

- **MTT Addition:** Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control and determine the IC50 value using a dose-response curve fitting software.

Western Blot Analysis

- **Cell Lysis:** Treat cells with Uprosertib for the desired time. Wash cells with ice-cold PBS and lyse them in RIPA buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA protein assay.
- **SDS-PAGE:** Denature 20-30 μ g of protein from each sample by boiling in Laemmli buffer. Separate the proteins on a 10% or 12% SDS-polyacrylamide gel.
- **Protein Transfer:** Transfer the separated proteins to a PVDF membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with primary antibodies against total Akt, phospho-Akt (Ser473), total GSK3 β , and phospho-GSK3 β (Ser9) overnight at 4°C.
- **Secondary Antibody Incubation:** Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- **Detection:** Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

Tumor Xenograft Model

- **Cell Implantation:** Subcutaneously inject $5-10 \times 10^6$ cancer cells (e.g., BT474, SKOV3) suspended in Matrigel into the flank of immunodeficient mice (e.g., nude or SCID mice).
- **Tumor Growth:** Monitor tumor growth by measuring tumor volume with calipers (Volume = $(\text{width}^2 \times \text{length})/2$).
- **Drug Administration:** Once tumors reach a palpable size (e.g., 100-200 mm³), randomize the mice into treatment and control groups. Administer Uprosertib orally at the desired dose and schedule.
- **Tumor Monitoring:** Continue to measure tumor volume and body weight regularly throughout the study.
- **Endpoint:** At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., western blot, immunohistochemistry).
- **Data Analysis:** Calculate the tumor growth inhibition (TGI) for the treatment group compared to the control group.

Conclusion

Uprosertib demonstrated potent preclinical activity as a pan-Akt inhibitor, effectively targeting a key signaling pathway in cancer. However, its clinical development was challenged by a narrow therapeutic window, with significant toxicities observed in combination therapies that limited its efficacy. The journey of Uprosertib highlights the complexities of translating potent preclinical findings into successful clinical outcomes, particularly for targeted therapies that modulate central signaling nodes. The data and protocols presented in this guide offer valuable insights for researchers in the field of oncology drug development.

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